

Flow Cytometry Analysis of Apoptosis Following Balomenib Treatment: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Balomenib
CAS No.:	2939850-17-4
Cat. No.:	B15569023

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Introduction

Balomenib is a potent and selective small molecule inhibitor of the menin-KMT2A (MLL) interaction, a critical dependency for the survival of acute myeloid leukemia (AML) cells with KMT2A rearrangements or NPM1 mutations. By disrupting this protein-protein interaction, **Balomenib** is designed to induce differentiation and apoptosis in susceptible cancer cells. Flow cytometry is a powerful and quantitative method to assess the induction of apoptosis at a single-cell level. This document provides detailed protocols for analyzing apoptosis in AML cell lines, such as MV4-11, following treatment with **Balomenib**, utilizing the Annexin V and Propidium Iodide (PI) staining method.

Principle of the Assay

The Annexin V/PI assay is a standard flow cytometry-based method for detecting apoptosis.[1] In the early stages of apoptosis, phosphatidylserine (PS) is translocated from the inner to the

outer leaflet of the plasma membrane. Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and, when conjugated to a fluorochrome like FITC, can identify early apoptotic cells.[2] Propidium Iodide (PI) is a fluorescent nucleic acid intercalating agent that cannot cross the intact membrane of live or early apoptotic cells. However, in late-stage apoptotic or necrotic cells where membrane integrity is compromised, PI can enter and stain the nucleus. This dual-staining approach allows for the differentiation of live cells (Annexin V- / PI-), early apoptotic cells (Annexin V+ / PI-), and late apoptotic/necrotic cells (Annexin V+ / PI+).[2]

Data Presentation

The following tables summarize hypothetical quantitative data from a dose-response and time-course experiment evaluating **Balomenib**-induced apoptosis in the MV4-11 AML cell line.

Table 1: Dose-Dependent Induction of Apoptosis by **Balomenib** in MV4-11 Cells after 72 hours

Balomenib Concentration (nM)	Live Cells (%)	Early Apoptotic Cells (%)	Late Apoptotic/Necrotic Cells (%)	Total Apoptotic Cells (%)
0 (Vehicle Control)	92.5 ± 2.1	3.5 ± 0.8	4.0 ± 1.2	7.5 ± 1.5
10	85.3 ± 3.5	8.2 ± 1.5	6.5 ± 1.8	14.7 ± 2.7
50	65.1 ± 4.2	18.7 ± 2.9	16.2 ± 3.1	34.9 ± 5.0
150	40.8 ± 5.1	35.2 ± 4.5	24.0 ± 3.8	59.2 ± 7.3
500	15.2 ± 3.8	48.9 ± 5.3	35.9 ± 4.9	84.8 ± 8.1

Data are presented as mean ± standard deviation from three independent experiments.

Table 2: Time-Course of Apoptosis Induction by **Balomenib** (150 nM) in MV4-11 Cells

Treatment Duration (hours)	Live Cells (%)	Early Apoptotic Cells (%)	Late Apoptotic/Necrotic Cells (%)	Total Apoptotic Cells (%)
0	94.1 ± 1.8	2.8 ± 0.5	3.1 ± 0.7	5.9 ± 1.0
24	80.5 ± 3.3	12.3 ± 2.1	7.2 ± 1.4	19.5 ± 3.0
48	62.7 ± 4.1	25.1 ± 3.6	12.2 ± 2.5	37.3 ± 5.1
72	40.8 ± 5.1	35.2 ± 4.5	24.0 ± 3.8	59.2 ± 7.3
96	25.3 ± 4.7	40.5 ± 5.2	34.2 ± 4.5	74.7 ± 7.9

Data are presented as mean ± standard deviation from three independent experiments.

Experimental Protocols

Materials and Reagents

- **Balomenib** (or other menin inhibitors like Revumenib or Ziftomenib)
- AML cell line (e.g., MV4-11, MOLM-13)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- Dimethyl sulfoxide (DMSO) for drug stock preparation
- Phosphate Buffered Saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and 10X Binding Buffer)
- Flow cytometer
- Microcentrifuge tubes
- 6-well plates

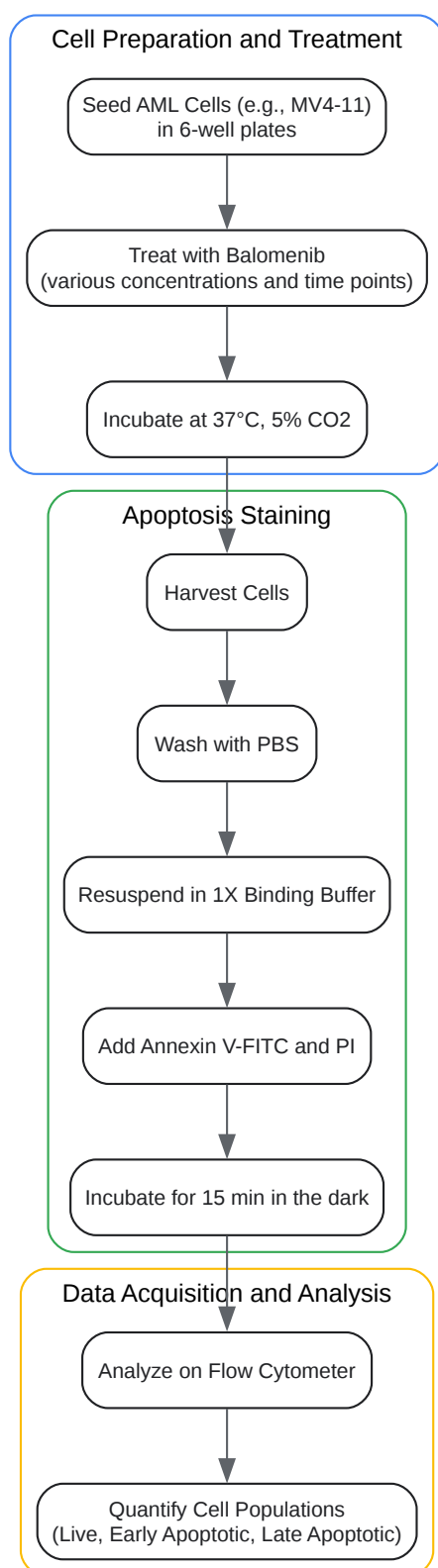
Cell Culture and Treatment

- Cell Seeding: Seed MV4-11 cells at a density of 0.5×10^6 cells/mL in a 6-well plate in complete culture medium.
- Drug Preparation: Prepare a stock solution of **Balomenib** in DMSO. Further dilute the stock solution in complete culture medium to achieve the desired final concentrations (e.g., 10 nM, 50 nM, 150 nM, 500 nM). Prepare a vehicle control with the same final concentration of DMSO as the highest drug concentration well.
- Treatment: Add the diluted **Balomenib** or vehicle control to the corresponding wells.
- Incubation: Incubate the cells for the desired time points (e.g., 24, 48, 72, 96 hours) at 37°C in a humidified atmosphere with 5% CO₂.

Annexin V and Propidium Iodide Staining Protocol

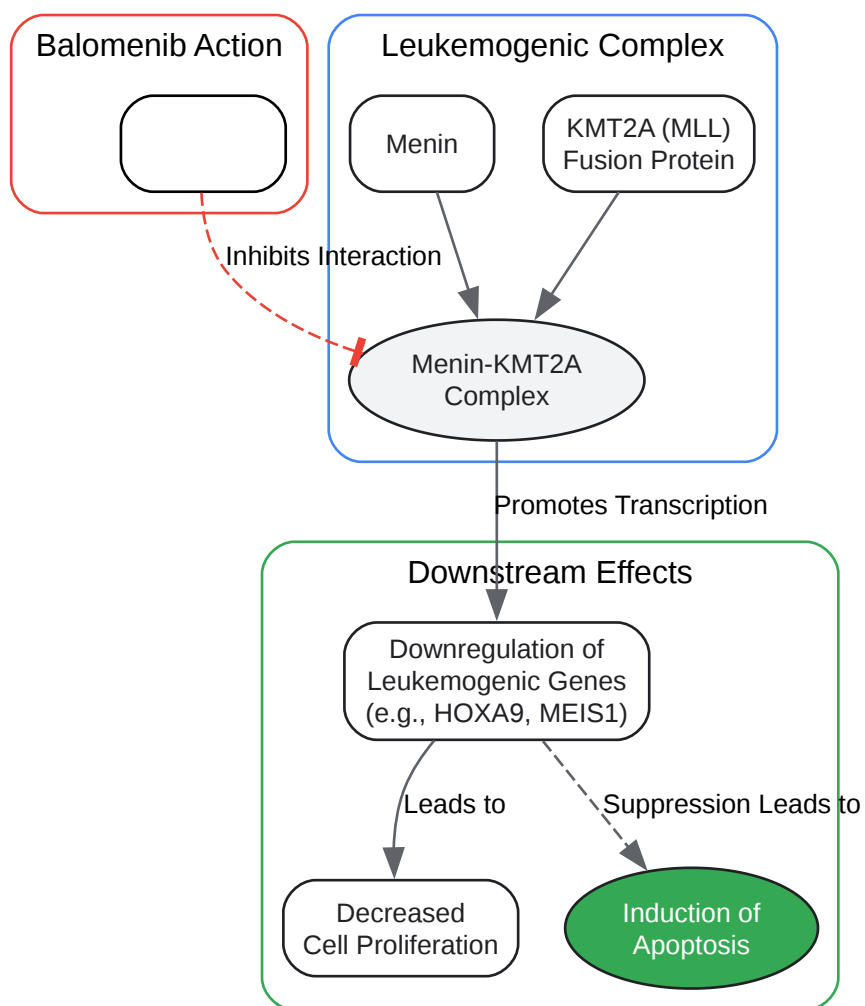
- Cell Harvesting: After the incubation period, carefully collect the cells, including any floating cells in the supernatant, into microcentrifuge tubes.
- Washing: Centrifuge the cells at 300 x g for 5 minutes. Discard the supernatant and wash the cell pellet once with 1 mL of cold PBS. Repeat the centrifugation and supernatant removal.
- Resuspension: Prepare 1X Binding Buffer by diluting the 10X stock with deionized water. Resuspend the cell pellet in 100 µL of 1X Binding Buffer.
- Staining: Add 5 µL of Annexin V-FITC and 5 µL of Propidium Iodide to the cell suspension.
- Incubation: Gently vortex the tubes and incubate for 15 minutes at room temperature in the dark.
- Sample Preparation for Flow Cytometry: Add 400 µL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis: Analyze the samples on a flow cytometer within one hour of staining. Use appropriate laser and filter settings for FITC and PI. Acquire at least 20,000 events per sample for robust statistical analysis.

Visualizations



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Caption: Experimental workflow for apoptosis analysis.



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References

- 1. Paper: The Clinical Menin Inhibitor Ziftomenib and the Nuclear Export Inhibitor Selinexor Synergistically Inhibit the Growth of MLL-r AML [ash.confex.com]
- 2. benchchem.com [benchchem.com]

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